

Introduction: The Significance of the Propargylamine Moiety

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Compound of Interest

Compound Name: *N*-benzylbut-2-yn-1-amine

CAS No.: 4626-58-8

Cat. No.: B1305346

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N-benzylbut-2-yn-1-amine belongs to the propargylamine class of compounds, which are characterized by an amino group attached to a propargyl group (a C≡C triple bond adjacent to a CH₂ group). This structural motif is of significant interest in medicinal chemistry and drug discovery due to its versatile reactivity and presence in numerous biologically active molecules.^{[1][2][3]} The propargylamine moiety can act as a key pharmacophore, participating in crucial interactions with biological targets.^[4] Its unique electronic and steric properties make it a valuable building block for the synthesis of complex heterocyclic compounds and other novel chemical entities with therapeutic potential.^{[3][4][5]}

The incorporation of a benzyl group onto the but-2-yn-1-amine scaffold introduces additional steric bulk and lipophilicity, which can significantly influence the compound's pharmacokinetic and pharmacodynamic profile. Understanding the fundamental properties of **N-benzylbut-2-yn-1-amine**, starting with its molecular weight, is the first step in unlocking its potential for research and development.

Molecular Structure and Physicochemical Properties

The molecular structure of **N-benzylbut-2-yn-1-amine** consists of a benzyl group attached to the nitrogen atom of a but-2-yn-1-amine core. This structure imparts a unique combination of aromatic and aliphatic character, influencing its solubility, reactivity, and biological activity.

Caption: Molecular Structure of **N-benzylbut-2-yn-1-amine**.

Molecular Weight and Formula

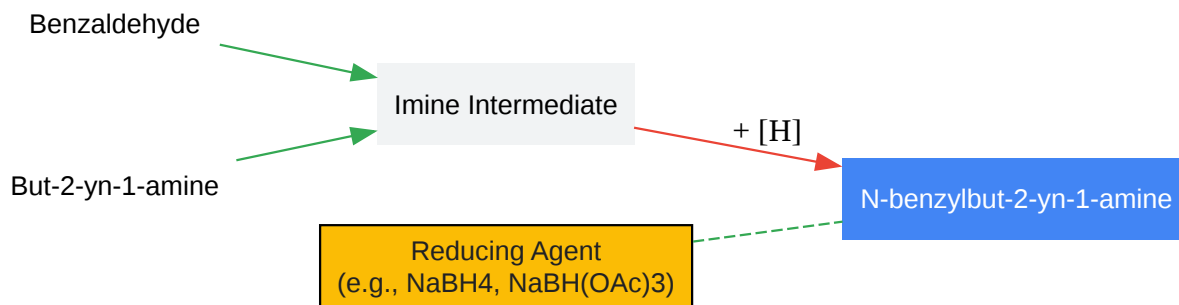
The fundamental physicochemical properties of **N-benzylbut-2-yn-1-amine** are summarized in the table below. The molecular weight is a critical parameter for stoichiometric calculations in synthesis, as well as for analytical techniques such as mass spectrometry.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ N	Calculated
Molecular Weight	159.23 g/mol	Calculated
Exact Mass	159.10480 Da	Calculated

Calculated based on the atomic weights of the constituent elements: Carbon (12.011), Hydrogen (1.008), and Nitrogen (14.007).

Synthesis of N-benzylbut-2-yn-1-amine: A General Protocol

The synthesis of **N-benzylbut-2-yn-1-amine** can be achieved through several established methods for the N-alkylation of amines.^{[6][7][8]} A common and effective approach is the reductive amination of benzaldehyde with but-2-yn-1-amine. This method proceeds via the formation of an intermediate imine, which is then reduced in situ to the desired secondary amine.



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Caption: Reductive Amination Workflow for **N-benzylbut-2-yn-1-amine** Synthesis.

Step-by-Step Experimental Protocol

The following protocol describes a general procedure for the synthesis of **N-benzylbut-2-yn-1-amine** via reductive amination.

Materials:

- Benzaldehyde
- But-2-yn-1-amine[9]
- Sodium triacetoxyborohydride (NaBH(OAc)₃) or Sodium borohydride (NaBH₄)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Hydrochloric acid (HCl), 1 M solution
- Sodium hydroxide (NaOH), 1 M solution

- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** To a solution of benzaldehyde (1.0 equivalent) in dichloromethane (DCM) in a round-bottom flask is added but-2-yn-1-amine (1.1 equivalents). The mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the imine intermediate.
- **Reduction:** Sodium triacetoxyborohydride (1.5 equivalents) is added portion-wise to the reaction mixture. The reaction is then stirred at room temperature for 12-24 hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous solution of sodium bicarbonate. The mixture is transferred to a separatory funnel, and the organic layer is separated. The aqueous layer is extracted with DCM (3 x 20 mL).
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator.
- **Further Purification (if necessary):** The crude product can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **N-benzylbut-2-yn-1-amine**.

Applications in Drug Development and Medicinal Chemistry

Propargylamines are a privileged scaffold in medicinal chemistry, with applications in a wide range of therapeutic areas.^{[2][4]} They are key components of several marketed drugs and clinical candidates. The but-2-yn-1-amine moiety, in particular, can serve as a bioisostere for

other functional groups and can be involved in covalent or non-covalent interactions with enzyme active sites.

The N-benzyl group can also contribute to the biological activity of the molecule by engaging in π - π stacking or hydrophobic interactions with the target protein.[5] The combination of the benzyl and butynyl moieties in **N-benzylbut-2-yn-1-amine** makes it an attractive starting point for the design of novel inhibitors for enzymes such as monoamine oxidases (MAOs) or histone deacetylases (HDACs).

Safety and Handling

As there is no specific safety data sheet (SDS) for **N-benzylbut-2-yn-1-amine**, a conservative approach to handling should be adopted based on the known hazards of its parent compounds, benzylamine and other aliphatic amines.

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[10]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[10]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. In case of contact, flush the affected area with copious amounts of water.[11][12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.[10]

Hazard Profile of Related Compounds:

- Benzylamine: Corrosive and can cause severe skin burns and eye damage. It is also harmful if swallowed or inhaled.[13]
- Aliphatic Amines: Can be corrosive and cause irritation to the skin, eyes, and respiratory tract.

Given these potential hazards, **N-benzylbut-2-yn-1-amine** should be treated as a hazardous substance. A thorough risk assessment should be conducted before its synthesis or use in any experimental procedure.

Conclusion

N-benzylbut-2-yn-1-amine is a propargylamine derivative with a calculated molecular weight of 159.23 g/mol . Its synthesis can be readily achieved through standard organic chemistry methodologies such as reductive amination. The unique combination of a benzyl group and a butynyl-amine scaffold makes it a molecule of interest for further investigation in the field of drug discovery and medicinal chemistry. As with any novel chemical entity, appropriate safety precautions must be taken during its handling and use. This guide provides a foundational understanding of this compound to support future research and development endeavors.

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